

# Palbociclib Isethionate stability in different pH conditions

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## Compound Focus: Palbociclib Isethionate

CAS No.: 827022-33-3

Cat. No.: S538538

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## Stability-Indicating Analytical Method

A novel reverse-phase high-performance liquid chromatography (RP-HPLC) method has been developed specifically for the stability analysis of Palbociclib in solid dosage forms. This method is validated per ICH and FDA guidelines and is capable of separating Palbociclib from its degradation products, making it suitable for forced degradation studies [1].

The chromatographic conditions for this method are summarized below:

| Parameter      | Specification   |
|----------------|---|
| Method Type    | Reverse-Phase (RP) HPLC   |
| Column         | ODS-3 C18   |
| Mobile Phase   | Trifluoroacetic acid buffer, Acetonitrile, and Methanol                                     |
| Elution Mode   | Gradient  |
| Key Capability | Separates Palbociclib from its known organic impurities; suitable for stability studies [1] |

## Basic Solubility and Handling Data

While comprehensive pH stability data is limited, the following table provides fundamental solubility information that is relevant for planning solution-based experiments. The data comes from a commercial supplier's datasheet [2].

| Solvent | Solubility            | Notes   |
|---------|-----------------------|---|
| DMSO    | 38.6 mg/mL (67.28 mM) | Standard solvent for stock solutions.   |
| Water   | 10 mg/mL (17.43 mM)   | Indicates stability in aqueous solution for a period sufficient to conduct experiments [2]. |
| Ethanol | Insoluble             | Not recommended for solubilization.   |

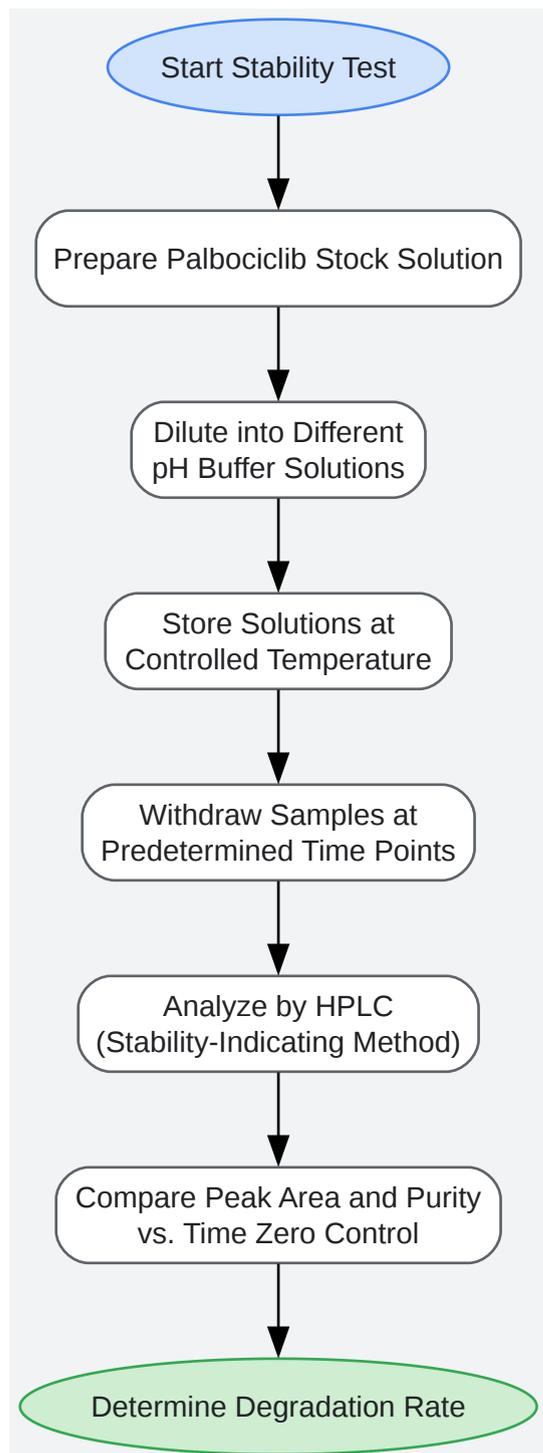
## Recommendations for Experimental Design

Given the lack of explicit pH stability data in the search results, here are some steps you can take to establish robust experimental protocols:

- **Consult Forced Degradation Studies:** The stability-indicating method from [1] implies that forced degradation studies (which typically involve exposure to acid, base, oxidation, heat, and light) have been performed. Seeking out the full text of this preprint or similar studies will provide direct insights into the specific degradation products and conditions that affect Palbociclib.
- **Design a pH Stability Protocol:** You can design your own accelerated stability study. Prepare Palbociclib solutions in buffers of relevant pH (e.g., pH 1.2 for gastric fluid, pH 6.8 for intestinal fluid, and pH 7.4 for physiological fluid) and analyze samples over time using the HPLC method described above [1].
- **Consider Formulation Data:** Patent literature indicates that Palbociclib solid dosage forms are designed with standard excipients like microcrystalline cellulose and disintegrants, suggesting the pure API can be handled and stored in solid form under typical laboratory conditions [3].

## Experimental Workflow for Stability Testing

Based on the information available, the following diagram outlines a logical workflow you could follow to assess the stability of **Palbociclib Isethionate** in solution.



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## References

1. Novel Stability-Indicating Assay for Palbociclib [chemrxiv.org]
2. Palbociclib Isethionate Datasheet [selleckchem.com]
3. AU2019204689A1 - Solid dosage forms of palbociclib [patents.google.com]

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